

L-161,240 solubility and preparation for experiments

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Compound of Interest

Compound Name: **L-161240**

Cat. No.: **B15560923**

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Application Notes and Protocols for L-161,240

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-161,240 is a potent and selective inhibitor of the enzyme UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC), a key enzyme in the lipid A biosynthetic pathway of Gram-negative bacteria.^{[1][2][3][4]} Lipid A is an essential component of the lipopolysaccharide (LPS) that forms the outer leaflet of the outer membrane of most Gram-negative bacteria.^[5] By inhibiting LpxC, L-161,240 blocks the biosynthesis of lipid A, leading to bacterial cell death. This document provides detailed information on the solubility of L-161,240, protocols for its preparation for in vitro experiments, and an overview of its mechanism of action.

Physicochemical and Biological Properties

L-161,240 is an antimicrobial agent that targets the biosynthesis of lipid A. Its inhibitory activity is specific to the LpxC enzyme.

Property	Value	Reference
Molecular Formula	$C_{15}H_{20}N_2O_5$	
Molecular Weight	308.33 g/mol	
Mechanism of Action	Inhibitor of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC)	
Biological Activity	Antibacterial activity against <i>Escherichia coli</i>	
IC_{50} (<i>E. coli</i> LpxC)	30 nM	
K_i (<i>E. coli</i> LpxC)	50 nM	
MIC (<i>E. coli</i>)	1-3 μ g/mL	

Solubility

The solubility of L-161,240 is a critical factor for its use in experimental settings. Based on available data, L-161,240 exhibits good solubility in dimethyl sulfoxide (DMSO). Information on its solubility in other common laboratory solvents is limited, suggesting poor solubility in aqueous solutions.

Solvent	Solubility	Notes
DMSO	≥ 10 mg/mL	Stock solutions are typically prepared in DMSO.
Ethanol	Limited/Unknown	Not a recommended primary solvent.
Water	Limited/Unknown	Considered to have poor aqueous solubility.
PBS	Limited/Unknown	Dilution from a DMSO stock is required.

Experimental Protocols

Preparation of L-161,240 Stock Solution

Materials:

- L-161,240 powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of L-161,240 powder in a sterile microcentrifuge tube. All handling should be performed in a chemical fume hood.
- Solvent Addition: Add the calculated volume of sterile DMSO to achieve the desired stock solution concentration (e.g., 10 mg/mL).
- Dissolution: Vortex the solution until the L-161,240 is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. A product stored in solvent at -80°C should be stable for at least one year.

Preparation of Working Solutions for In Vitro Assays

Materials:

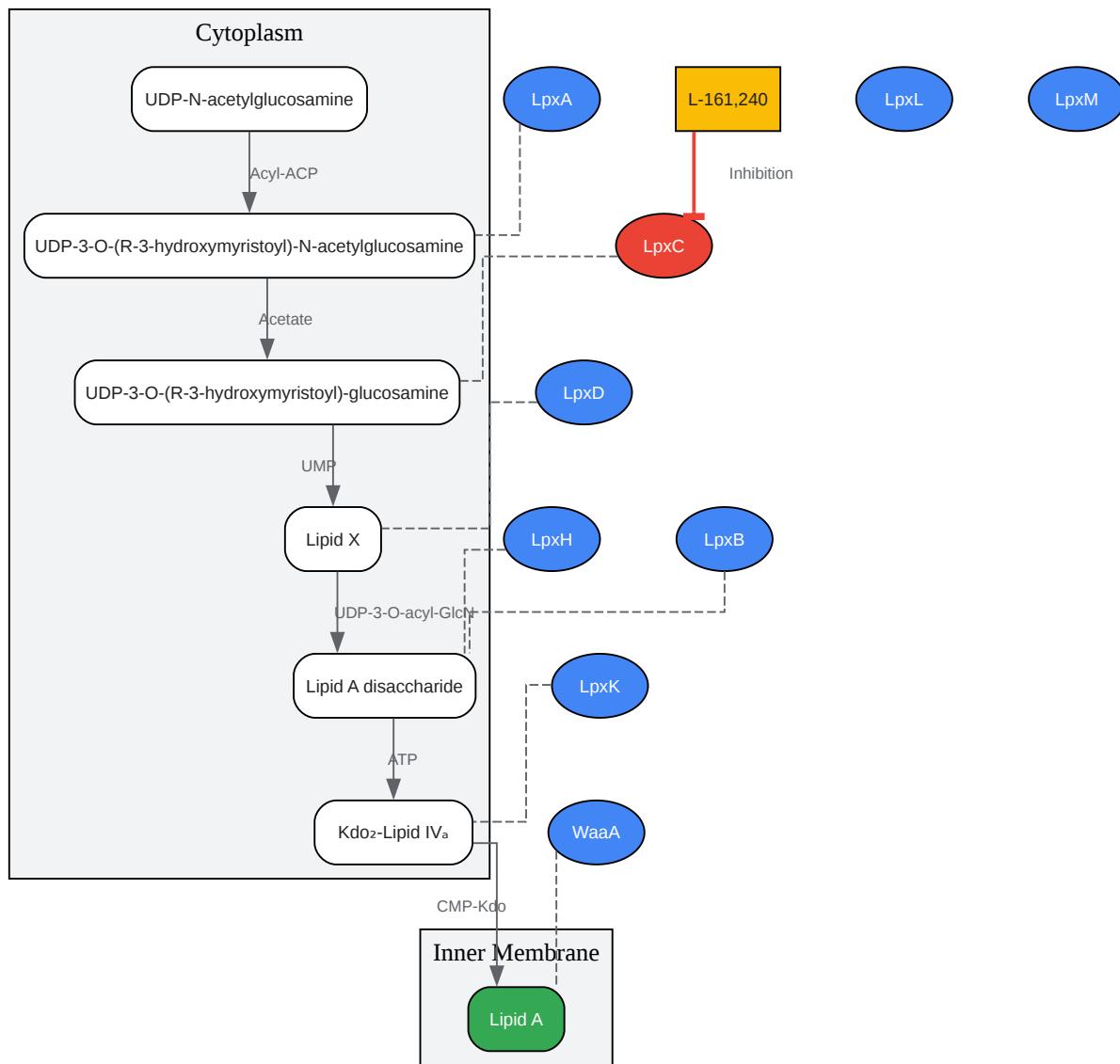
- L-161,240 DMSO stock solution
- Sterile culture medium or assay buffer
- Sterile dilution tubes

Procedure:

- Thawing: Thaw a single aliquot of the L-161,240 DMSO stock solution at room temperature.
- Serial Dilution (in DMSO): If a range of concentrations is required, perform serial dilutions of the DMSO stock solution in sterile DMSO. This is recommended to avoid precipitation of the compound when transferring to an aqueous medium.
- Final Dilution (in Aqueous Medium): Prepare the final working solutions by diluting the DMSO stock or the serially diluted DMSO solutions into the appropriate sterile culture medium or assay buffer.
 - Important: The final concentration of DMSO in the assay should be kept low, typically below 0.5%, to minimize solvent-induced toxicity to cells. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Mixing: Mix the working solution thoroughly by gentle vortexing or inversion.
- Immediate Use: Use the freshly prepared working solutions immediately for your experiments.

Mechanism of Action: Inhibition of Lipid A Biosynthesis

L-161,240 targets the LpxC enzyme, which catalyzes the second and committed step in the biosynthesis of lipid A in Gram-negative bacteria. The inhibition of LpxC blocks the production of lipid A, which is crucial for the integrity of the bacterial outer membrane, ultimately leading to cell death.

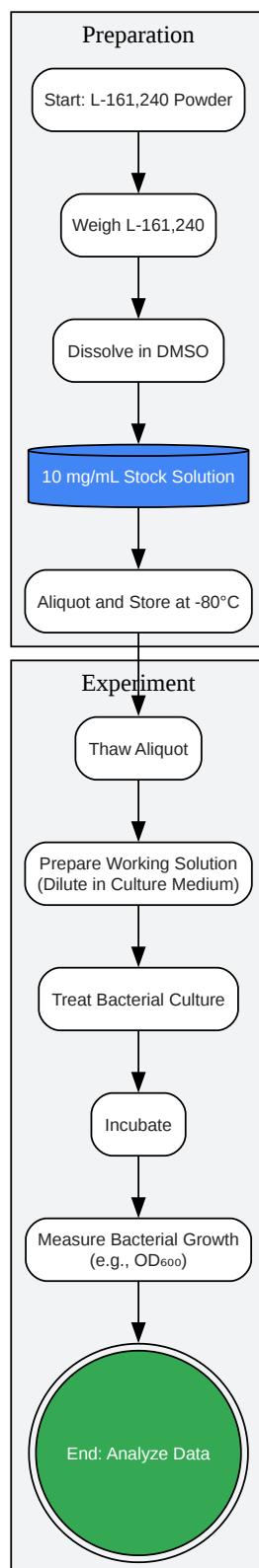


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Caption: Inhibition of LpxC by L-161,240 in the Lipid A Biosynthesis Pathway.

Experimental Workflow: Preparation and Application of L-161,240

The following diagram outlines the general workflow for preparing and using L-161,240 in a typical in vitro experiment.

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Caption: Workflow for L-161,240 Preparation and Use in In Vitro Assays.

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